

# Unveiling Tenorite: A Technical Guide to Its Mineral Associations and Deposits

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## Compound of Interest

Compound Name: TENORITE)

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A comprehensive technical guide detailing the mineralogy, geochemistry, and geological context of tenorite (CuO), a significant secondary copper mineral. This document provides researchers, scientists, and drug development professionals with in-depth information on tenorite's associations, deposit characteristics, and analytical methodologies.

Tenorite, a copper oxide mineral, serves as an important indicator of copper ore bodies and presents unique geochemical characteristics. This guide explores its formation, associated minerals, and the geological environments where it is predominantly found.

## Physicochemical Properties of Tenorite

Tenorite is a black to steel-gray mineral with the chemical formula CuO.[1] It crystallizes in the monoclinic system and typically occurs as earthy masses, fine-grained aggregates, or as a coating on other minerals.[2] Its physical and chemical properties are summarized in Table 1.

Property	Value
Chemical Formula	CuO
Crystal System	Monoclinic
Color	Black, Steel-gray
Luster	Metallic to earthy
Hardness	3.5 - 4
Specific Gravity	6.5
Streak	Black

Table 1: Physicochemical Properties of Tenorite.

## Tenorite Mineral Associations and Deposits

Tenorite is primarily found in two distinct geological settings: the oxidized zones of copper ore deposits and as a volcanic sublimate.[\[1\]](#)[\[3\]](#)

### Oxidized Copper Deposits

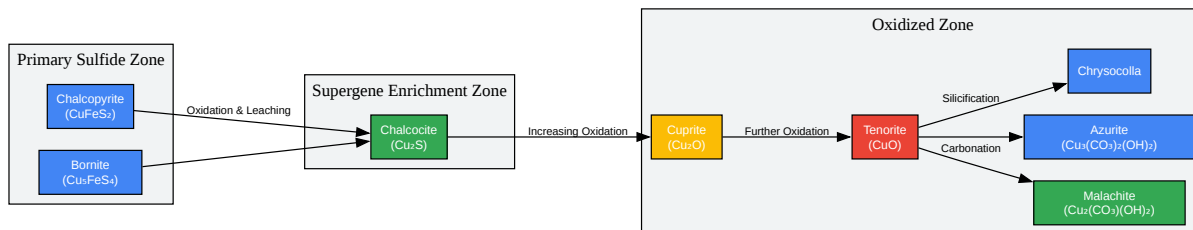
In the supergene environment of copper deposits, tenorite forms from the weathering and oxidation of primary copper sulfide minerals such as chalcopyrite ( $\text{CuFeS}_2$ ) and bornite ( $\text{Cu}_5\text{FeS}_4$ ).[\[4\]](#) It is a common constituent of the oxide zone, often in association with a suite of other secondary copper minerals. The specific mineral assemblage can vary depending on the local geochemical conditions, including pH, Eh, and the availability of other chemical species.

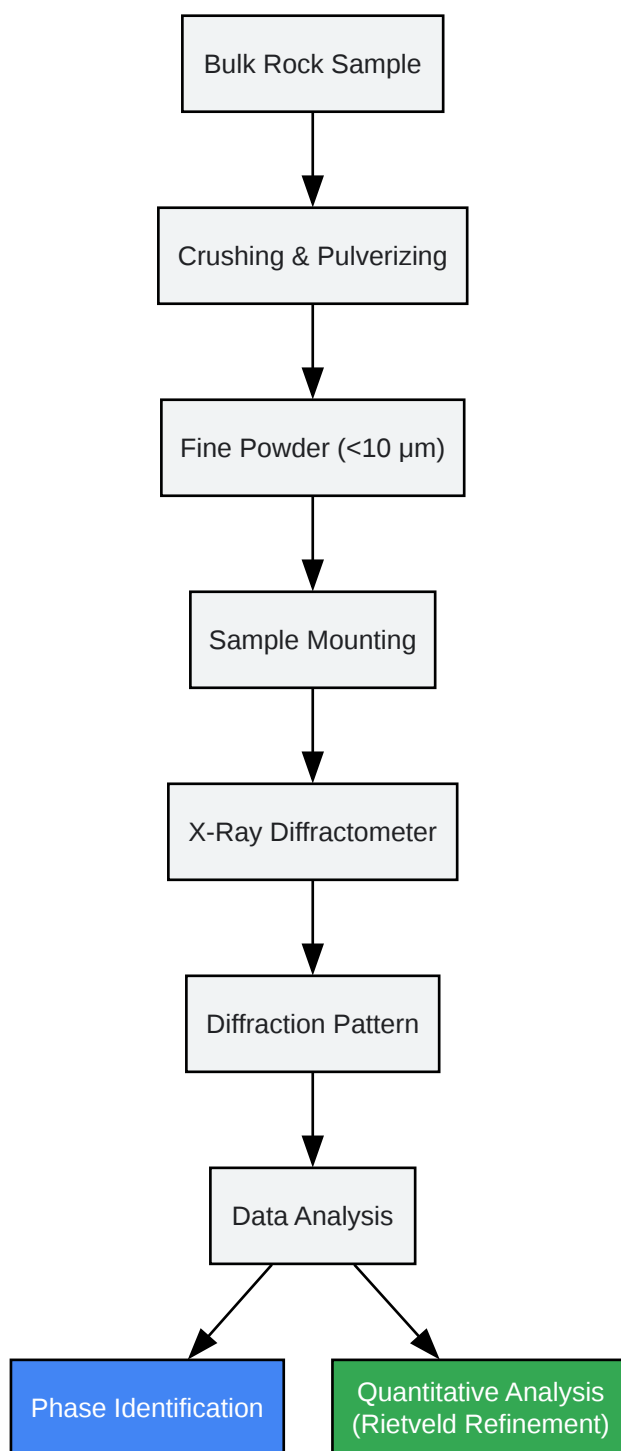
Commonly associated minerals in oxidized copper deposits include:

- Malachite ( $\text{Cu}_2(\text{CO}_3)(\text{OH})_2$ ): A green copper carbonate hydroxide, frequently found in close association with tenorite.
- Azurite ( $\text{Cu}_3(\text{CO}_3)_2(\text{OH})_2$ ): A blue copper carbonate hydroxide, also a common associate.
- Chrysocolla ( $\text{Cu}_{2-x}\text{Al}_x(\text{H}_{2-x}\text{Si}_2\text{O}_5)(\text{OH})_4 \cdot n\text{H}_2\text{O}$ ): A blue to green hydrated copper silicate.

- Cuprite ( $\text{Cu}_2\text{O}$ ): A red copper(I) oxide, often found in the lower parts of the oxidized zone.
- Native Copper (Cu): Can be found in association with tenorite, particularly in regions with low sulfur activity.
- Goethite ( $\alpha\text{-FeO(OH)}$ ) and other Iron Oxides: These are common products of the oxidation of iron-bearing sulfides and are frequently intermixed with tenorite.[\[4\]](#)
- Manganese Oxides: Various manganese oxides can also be present in these assemblages.

A generalized paragenetic sequence for the formation of tenorite in an oxidized copper deposit is illustrated in the following diagram. This sequence represents a typical progression of mineral formation as the degree of oxidation increases.





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- To cite this document: BenchChem. [Unveiling Tenorite: A Technical Guide to Its Mineral Associations and Deposits]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1171815#tenorite-mineral-associations-and-deposits]

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